

# Application Notes and Protocols for KS106 in High-Throughput Screening

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## Compound of Interest

Compound Name: KS106  
Cat. No.: B10854826

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## Introduction

**KS106** is a potent, multi-isoform inhibitor of aldehyde dehydrogenase (ALDH), a family of enzymes crucial in cellular detoxification and implicated in cancer stem cell survival and chemoresistance. Exhibiting significant inhibitory activity against ALDH1A1, ALDH2, and ALDH3A1, **KS106** has emerged as a promising candidate for anti-cancer drug development. These application notes provide a comprehensive overview of the use of **KS106** in high-throughput screening (HTS) and detailed protocols for key validation assays.

## Mechanism of Action & Signaling Pathway

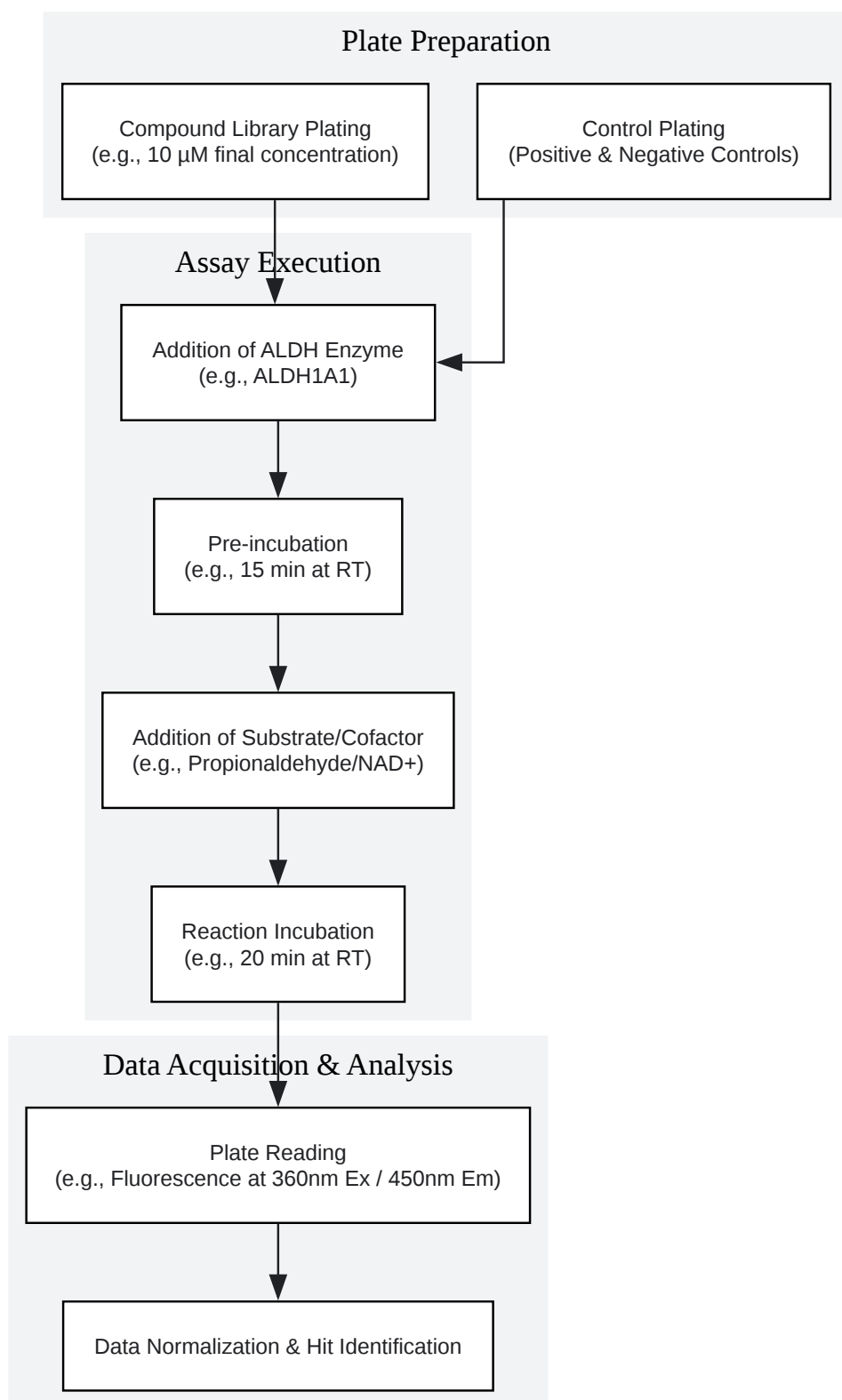
**KS106** exerts its anti-cancer effects by inhibiting ALDH isoforms, leading to an accumulation of toxic aldehydes, increased reactive oxygen species (ROS) production, and subsequent lipid peroxidation. This cascade of events induces cellular stress, culminating in apoptosis and cell cycle arrest at the G2/M phase.

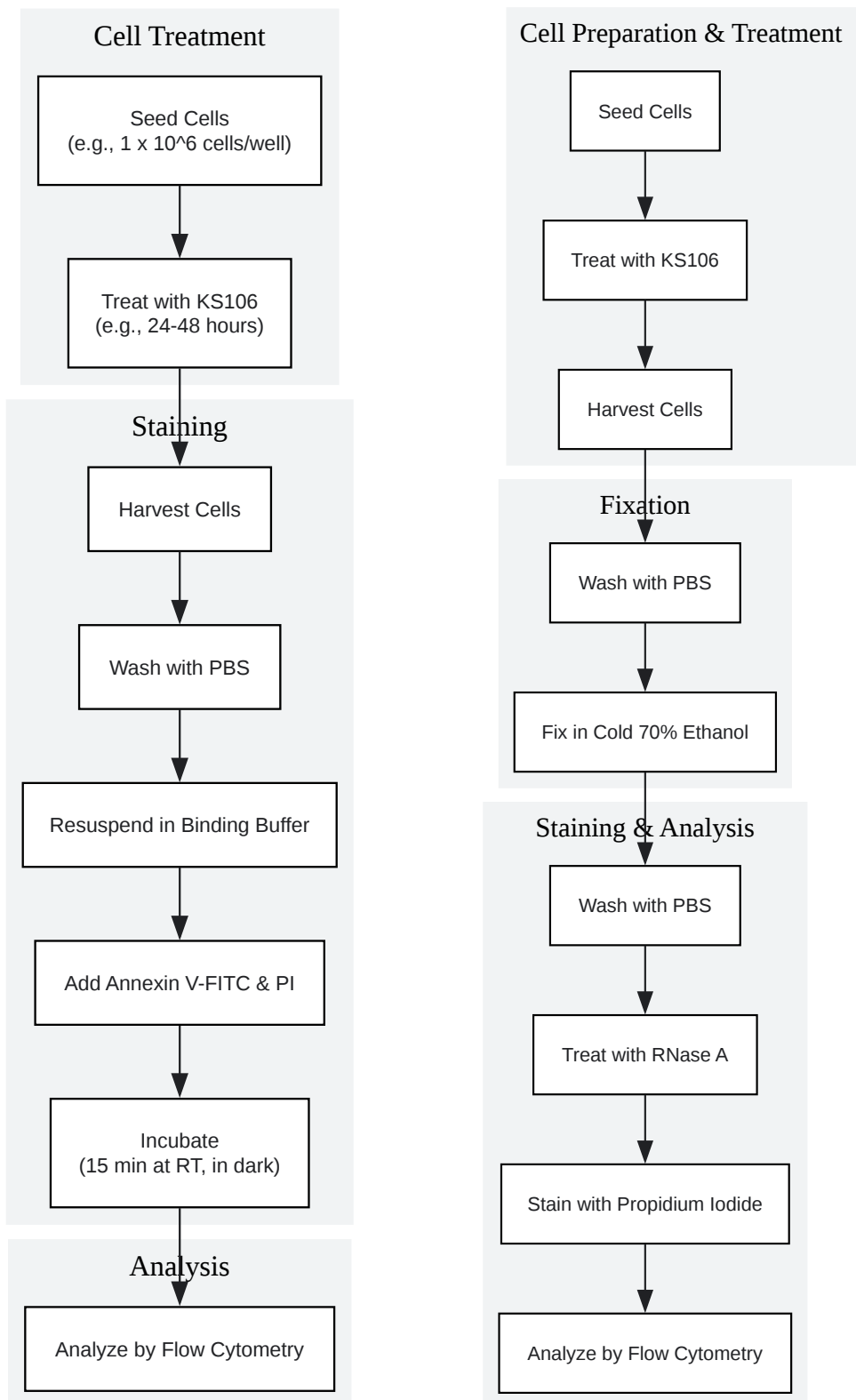


## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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